

Application Note: Protocol for Assessing Dasiglucagon Stability in Different Buffers

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Compound of Interest

Compound Name: *Dasiglucagon*

CAS No.: *1544300-84-6*

Cat. No.: *B15571561*

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Introduction

Dasiglucagon is a glucagon analog with 29 amino acids, containing seven substitutions to enhance its physical and chemical stability in aqueous solutions compared to native glucagon. [1][2] This improved stability allows for its formulation as a ready-to-use aqueous product for treating severe hypoglycemia.[2] Understanding the stability profile of **Dasiglucagon** in various buffer systems is critical for formulation development, ensuring product quality, and defining storage conditions. This application note provides a detailed protocol for assessing the chemical and physical stability of **Dasiglucagon** in different buffers using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) for purity analysis and Size-Exclusion Chromatography (SEC) for aggregation analysis.

The protocol includes methodologies for sample preparation, incubation under various stress conditions (pH, temperature), and analysis. Forced degradation studies are also detailed to identify potential degradation products and establish the stability-indicating nature of the analytical methods, in line with ICH guidelines.[3][4]

Materials and Reagents

- **Dasiglucagon** Active Pharmaceutical Ingredient (API)
- Water for Injection (WFI) or HPLC-grade water
- Acetonitrile (HPLC grade)
- Trifluoroacetic Acid (TFA) or Orthophosphoric Acid (OPA)
- Sodium Phosphate (monobasic and dibasic)
- Sodium Citrate and Citric Acid
- Tromethamine (Tris)
- Sodium Chloride
- Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH)
- Hydrogen Peroxide (H₂O₂)
- 0.22 µm syringe filters

Equipment

- High-Performance Liquid Chromatography (HPLC) system with UV detector
- RP-HPLC column (e.g., C18, 250 mm x 4.6 mm, 5 µm)
- SEC column (e.g., suitable for peptide analysis)
- pH meter
- Analytical balance
- Vortex mixer
- Incubators/Ovens

- Photostability chamber
- Calibrated pipettes and volumetric flasks

Experimental Protocols

Preparation of Buffer Solutions

Prepare a range of buffers to assess **Dasiglucagon** stability across different pH values. The following are examples; other buffer systems can be substituted as needed.

- 10 mM Sodium Citrate, pH 4.0: Dissolve appropriate amounts of citric acid and sodium citrate in WFI to achieve the target pH.
- 10 mM Sodium Phosphate, pH 6.5: Dissolve appropriate amounts of sodium phosphate monobasic and dibasic in WFI to achieve the target pH.
- 10 mM Tromethamine (Tris), pH 7.4: Dissolve tromethamine in WFI and adjust the pH with HCl. The commercial formulation of **Dasiglucagon** includes tromethamine.[\[5\]](#)
- 10 mM Sodium Phosphate, pH 8.0: Dissolve appropriate amounts of sodium phosphate monobasic and dibasic in WFI to achieve the target pH.

Preparation of Dasiglucagon Stock and Stability Samples

- Stock Solution: Accurately weigh **Dasiglucagon** API and dissolve it in WFI to prepare a stock solution of 1 mg/mL.
- Stability Samples: Dilute the **Dasiglucagon** stock solution with each of the prepared buffers to a final concentration of 0.1 mg/mL.
- Filter each solution through a 0.22 µm syringe filter into appropriate vials.
- Prepare a sufficient number of vials for each buffer condition to be tested at all time points.

Stability Study (Time and Temperature)

- Place the prepared vials into incubators set at the following temperatures:

- Refrigerated: 4°C
- Room Temperature: 25°C
- Accelerated: 40°C
- Withdraw samples for analysis at initial time point (T=0) and at subsequent intervals (e.g., 1, 2, 4, 8, and 12 weeks).
- At each time point, visually inspect the samples for any changes in color or for the presence of particulate matter.
- Analyze the samples immediately by RP-HPLC and SEC as described in sections 3.5 and 3.6.

Forced Degradation Studies

Forced degradation studies are essential to demonstrate the specificity of the analytical methods and to understand the degradation pathways.^[4] Prepare **Dasiglucagon** at 1 mg/mL in WFI and subject it to the following conditions:

- Acid Hydrolysis: Add 1N HCl to the **Dasiglucagon** solution to achieve a final HCl concentration of 0.1N. Incubate at 60°C for up to 24 hours.^[6]
- Base Hydrolysis: Add 1N NaOH to the **Dasiglucagon** solution to achieve a final NaOH concentration of 0.1N. Incubate at 60°C for up to 24 hours.^[6]
- Oxidation: Add 30% H₂O₂ to the **Dasiglucagon** solution to achieve a final H₂O₂ concentration of 3%. Store at room temperature, protected from light, for up to 24 hours.^[6]
- Thermal Degradation: Incubate the **Dasiglucagon** solution in WFI at 70°C for up to 7 days. A separate sample of solid API can also be exposed to dry heat (e.g., 105°C for 6 hours).^{[6][7]}
- Photostability: Expose the **Dasiglucagon** solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.

Note: The extent of degradation should be targeted at 5-20%.[3] It may be necessary to adjust the duration of exposure or the concentration of the stress agent. Samples should be neutralized before HPLC analysis where applicable.

RP-HPLC Method for Purity Assessment

This method is used to determine the purity of **Dasiglucagon** and quantify degradation products.

- Column: C18, 150 mm x 4.6 mm, 3.6 μ m (or equivalent)[4]
- Mobile Phase A: 0.1% OPA or 0.1% TFA in Water[7]
- Mobile Phase B: Acetonitrile[7]
- Flow Rate: 1.0 mL/min[6]
- Detection Wavelength: 230 nm or 270 nm[4][6]
- Column Temperature: 30°C[4]
- Injection Volume: 10 μ L
- Gradient Program:

Time (min)	% Mobile Phase B
0	30
10	70
12	70
12.1	30

| 15 | 30 |

- Data Analysis: Calculate the purity of **Dasiglucagon** as a percentage of the total peak area. The percentage of each impurity is calculated relative to the total area of all peaks.

Size-Exclusion Chromatography (SEC) for Aggregation Analysis

This method is used to quantify soluble aggregates (dimers, multimers).[8][9]

- Column: SEC column suitable for the molecular weight range of **Dasiglucagon** (MW ~3382 Da) and its aggregates.
- Mobile Phase: e.g., 100 mM Sodium Phosphate, 150 mM NaCl, pH 7.0
- Flow Rate: 0.5 mL/min
- Detection Wavelength: 214 nm or 280 nm
- Column Temperature: Ambient
- Injection Volume: 20 µL
- Run Time: Sufficient to allow for the elution of the monomer and potential aggregates.
- Data Analysis: Calculate the percentage of monomer, dimer, and higher molecular weight species based on their respective peak areas relative to the total peak area.

Data Presentation

Quantitative data from the stability and forced degradation studies should be summarized in tables for clear comparison.

Table 1: Summary of **Dasiglucagon** Stability in Different Buffers at 40°C

Time Point	Buffer System	pH	% Purity (RP-HPLC)	% Monomer (SEC)	% Aggregates (SEC)
T=0	Sodium Citrate	4.0	99.8	99.9	0.1
Sodium Phosphate	6.5	99.9	99.9	0.1	
Tromethamine	7.4	99.9	99.9	0.1	
T=4 weeks	Sodium Citrate	4.0	98.5	99.5	0.5
Sodium Phosphate	6.5	99.2	99.7	0.3	
Tromethamine	7.4	99.4	99.8	0.2	
T=8 weeks	Sodium Citrate	4.0	97.1	98.9	1.1
Sodium Phosphate	6.5	98.6	99.3	0.7	
Tromethamine	7.4	98.9	99.5	0.5	

(Note: Data presented are illustrative and will vary based on experimental results.)

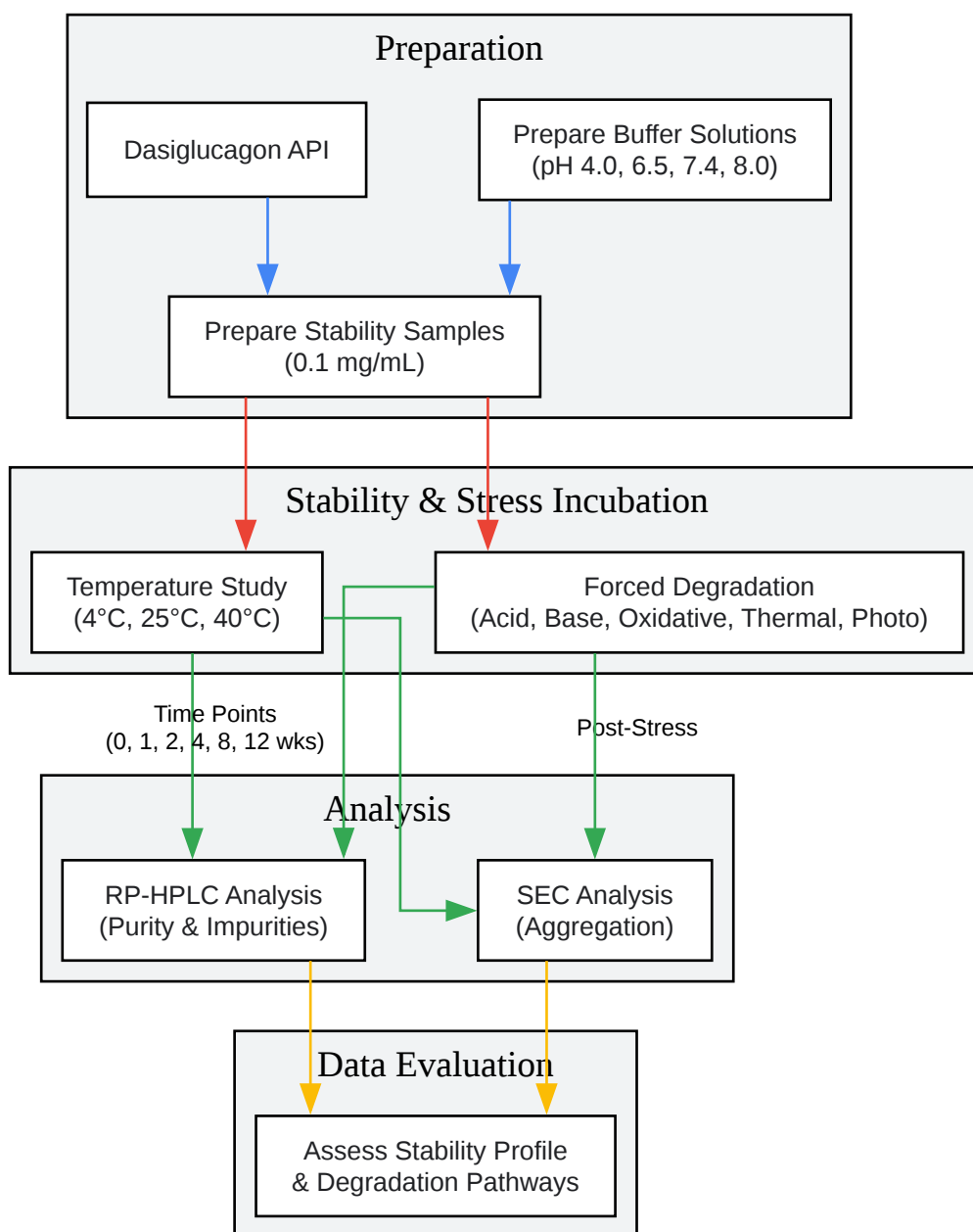
Table 2: Summary of Forced Degradation Studies of **Dasiglucagon**

Stress Condition	Conditions	% Recovery (Dasiglucagon)	% Degradation
Acid Hydrolysis	0.1N HCl, 60°C, 24h	93.5	6.5
Base Hydrolysis	0.1N NaOH, 60°C, 24h	99.0	1.0
Oxidation	3% H ₂ O ₂ , RT, 24h	93.4	6.6
Thermal (Aqueous)	70°C, 7 days	98.4	1.6
Photostability	ICH Q1B	98.6	1.4

(Note: Data adapted from representative studies and are for illustrative purposes.[6])

Visualizations

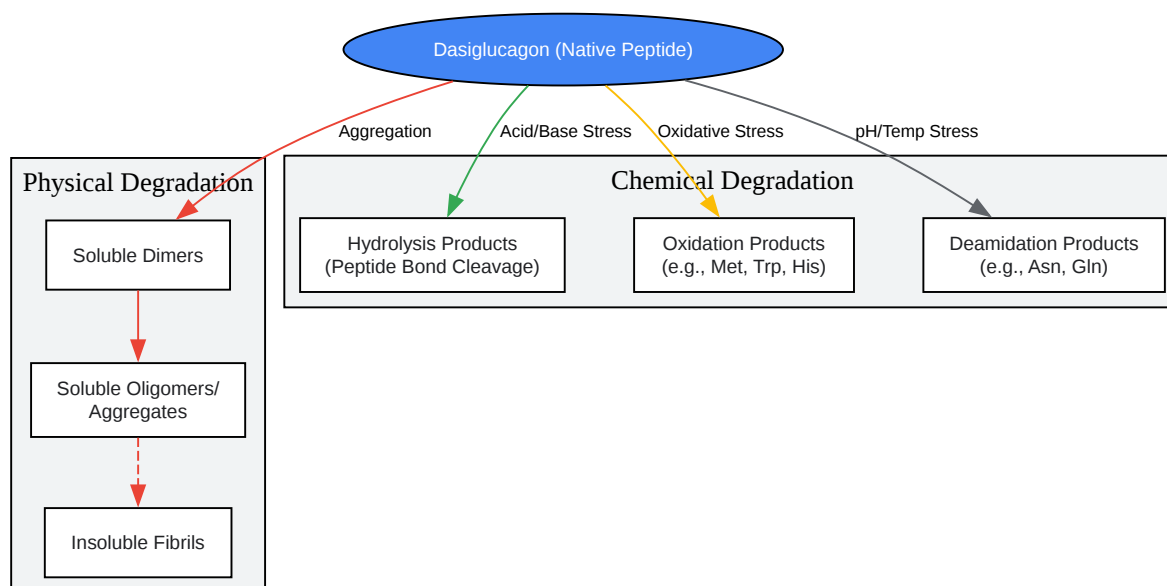
Experimental Workflow



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Caption: Workflow for **Dasiglucagon** stability assessment.

Potential Degradation Pathways



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Caption: Potential degradation pathways for **Dasiglucagon**.

Conclusion

This application note provides a comprehensive framework for evaluating the stability of **Dasiglucagon** in various aqueous buffer systems. The combination of a systematic stability study across different pH values and temperatures, alongside forced degradation studies, allows for a thorough characterization of the molecule's degradation profile. The use of stability-indicating RP-HPLC and SEC methods ensures accurate quantification of chemical impurities and physical aggregates, respectively. The data generated from these protocols are crucial for selecting optimal formulation components and establishing appropriate storage conditions and shelf-life for **Dasiglucagon** drug products.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Dasiglucagon, a next-generation ready-to-use glucagon analog, for treatment of severe hypoglycemia in children and adolescents with type 1 diabetes: Results of a phase 3, randomized controlled trial - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. resolvemass.ca [resolvemass.ca]
- 4. biomedgrid.com [biomedgrid.com]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- 6. wjpsonline.com [wjpsonline.com]
- 7. researchgate.net [researchgate.net]
- 8. biocompare.com [biocompare.com]
- 9. chromatographyonline.com [chromatographyonline.com]
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